

Application Notes and Protocols for EPA 533 PFAS Analysis Sample Preparation

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Compound of Interest

Compound Name: AT-533
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This document provides detailed application notes and protocols for the sample preparation of aqueous samples for the analysis of per- and polyfluoroalkyl substances (PFAS) according to U.S. Environmental Protection Agency (EPA) Method 533. These guidelines are intended for researchers, scientists, and professionals involved in environmental monitoring and water quality analysis.

Introduction

EPA Method 533 is designed for the determination of 25 PFAS in drinking water using solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][2][3] The method utilizes a weak anion exchange (WAX) SPE sorbent, which is particularly effective for extracting a range of PFAS, including shorter-chain compounds that are not well-retained by other methods like EPA 537.1.[4] A key feature of EPA 533 is the use of isotope dilution, where isotopically labeled analogs of the target analytes are added to the sample at the beginning of the preparation process.[2][5] This approach enhances the accuracy and precision of the analysis by correcting for variations in extraction efficiency and matrix effects.[6]

Key Experimental Protocols

Sample Collection and Preservation

Proper sample collection and preservation are critical to avoid contamination and ensure sample integrity.

- **Sample Containers:** Use polypropylene bottles. Avoid any labware containing polytetrafluoroethylene (PTFE).[1]
- **Preservation:** Samples should be preserved with ammonium acetate.[7]
- **Holding Time:** Samples must be stored at or below 6°C and extracted within 28 days of collection. Freezing of samples is not permitted.[7]
- **Field Reagent Blank (FRB):** An FRB must be prepared in the field by filling a sample bottle with reagent water to account for any potential contamination during sample collection and transport.[7]

Sample Preparation and Solid-Phase Extraction (SPE)

The core of the sample preparation for EPA 533 is the solid-phase extraction process.

- **Materials and Reagents:**
 - Weak Anion Exchange (WAX) SPE cartridges (e.g., 500 mg, 6 mL).[1][8]
 - Methanol (LC-MS grade)
 - Reagent Water (PFAS-free)
 - Ammonium acetate
 - Ammonium hydroxide
 - Isotope Dilution Analogs (IDAs) and Isotope Performance Standards (IPs).[1]
- **Protocol:**
 - **Sample Volume:** A sample volume of 100-250 mL is typically used.[5]

- Fortification: Spike the sample with the isotopically labeled isotope dilution standards.[5]
- Cartridge Conditioning: Condition the WAX SPE cartridge according to the manufacturer's instructions.
- Sample Loading: Pass the water sample through the conditioned SPE cartridge at a controlled flow rate.
- Cartridge Rinsing: Rinse the cartridge sequentially with aqueous ammonium acetate followed by methanol to remove interferences.[5]
- Elution: Elute the trapped PFAS analytes from the cartridge using methanol containing ammonium hydroxide.[5] A low vacuum should be applied to ensure the solvent exits in a dropwise manner.[1]
- Concentration: Concentrate the eluate to dryness under a gentle stream of nitrogen in a heated water bath (55–60 °C).[1]
- Reconstitution: Reconstitute the dried extract to a final volume of 1.0 mL with 20% reagent water in methanol (v/v).[1][5]
- Addition of Performance Standards: Add the isotope performance standards to the final extract before analysis.[5]

Data Presentation

The following tables summarize the key quantitative performance metrics for EPA Method 533.

Table 1: Method Performance and Quality Control Criteria

Parameter	Requirement
Analyte Recovery	70-130%
Reproducibility (RSD)	<20%
Calibration Curve Linearity (R ²)	> 0.99
Isotope Dilution Standard Recovery	50-200%
Isotope Performance Standard Area	50-150% of the average area from the initial calibration

Data sourced from multiple application notes.[\[1\]](#)[\[9\]](#)

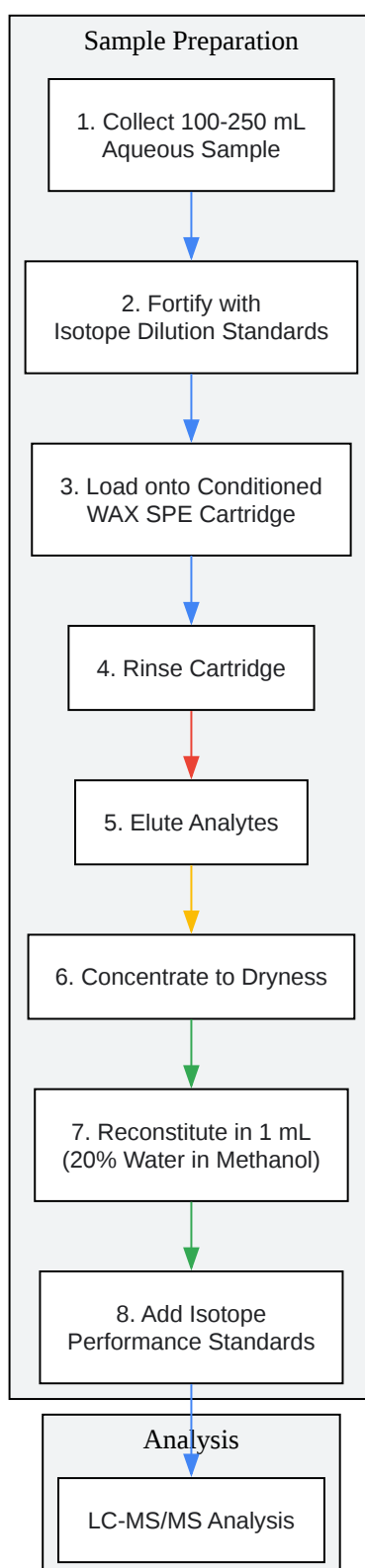
Table 2: Example Minimum Reporting Limits (MRLs)

Analyte	In-Sample MRL (ng/L)
Most PFAS Analytes	2
PFHpA	4

These values are examples and may vary between laboratories.[\[6\]](#)[\[9\]](#)

Experimental Workflow Diagram

The following diagram illustrates the sample preparation workflow for EPA Method 533.



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- To cite this document: BenchChem. [Application Notes and Protocols for EPA 533 PFAS Analysis Sample Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10854662/docs#application-notes-and-protocols-for-epa-533-pfas-analysis-sample-preparation>]

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